

# (-)-Isomenthone: A Comprehensive Technical Guide on its Chemical Properties and Structure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (-)-Isomenthone

Cat. No.: B049636

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This in-depth technical guide provides a detailed overview of the chemical properties, structure, and spectroscopic profile of **(-)-Isomenthone**. The information is presented to support research, development, and quality control activities involving this chiral monoterpene ketone.

## Chemical Properties

**(-)-Isomenthone** is a naturally occurring organic compound found in various essential oils, most notably in those derived from plants of the *Mentha* genus. It is a diastereomer of menthone and exists as one of two enantiomers, the other being (+)-isomenthone. The physical and chemical properties of **(-)-Isomenthone** are summarized in the table below.

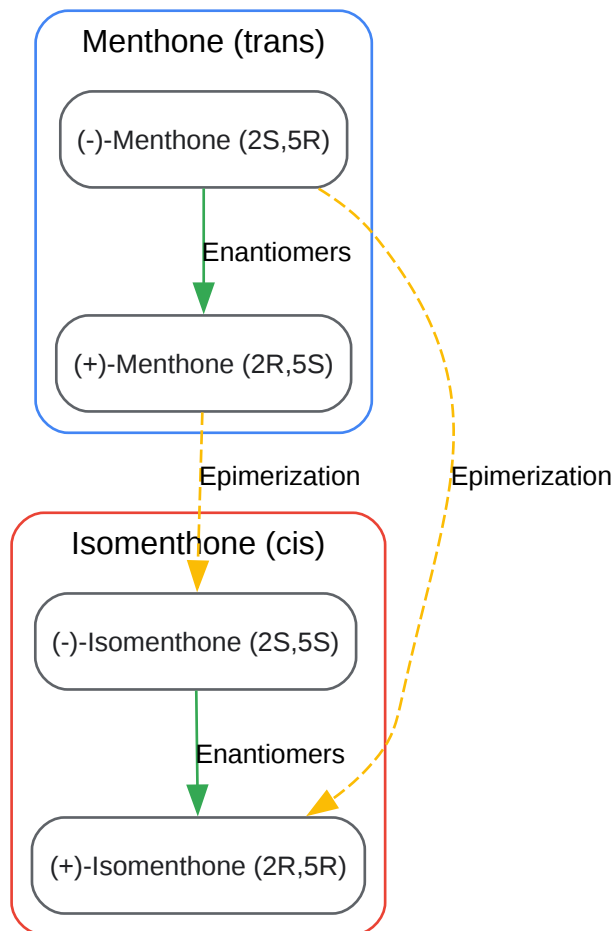
Property	Value	Reference(s)
Molecular Formula	C <sub>10</sub> H <sub>18</sub> O	[1][2]
Molecular Weight	154.25 g/mol	[1][2]
CAS Number	18309-28-9	[3]
Appearance	Colorless liquid	[1]
Odor	Peppermint-like	[4]
Boiling Point	208 °C (at 760 mmHg)	[1]
Melting Point	-35 °C	[1]
Density	0.901 g/cm <sup>3</sup> (at 20 °C)	[4]
Refractive Index (n <sup>20</sup> /D)	1.449	[4]
Specific Optical Rotation ([α] <sup>20</sup> /D)	-94.3°	[3]

## Chemical Structure and Stereochemistry

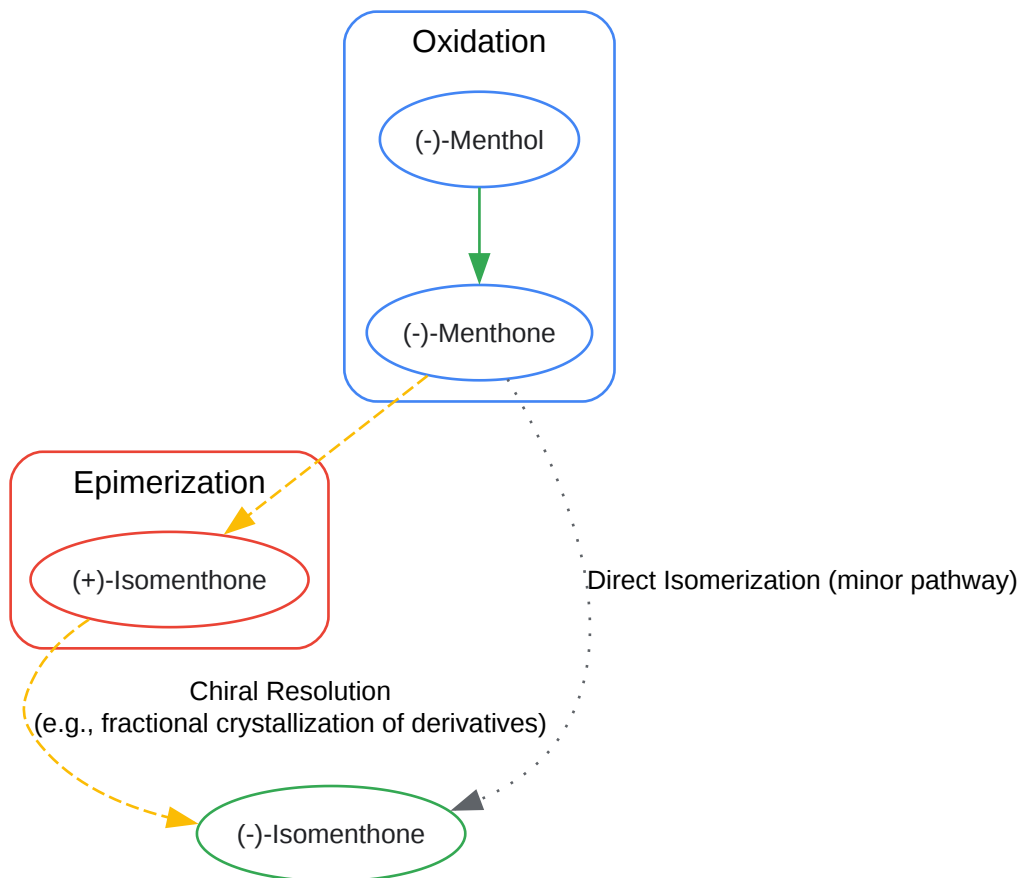
The systematic IUPAC name for **(-)-Isomenthone** is (2S,5S)-5-methyl-2-(1-methylethyl)cyclohexan-1-one.[3] It possesses two chiral centers at the C2 and C5 positions of the cyclohexane ring. In isomenthone, the isopropyl and methyl groups are in a cis configuration relative to each other.[5]

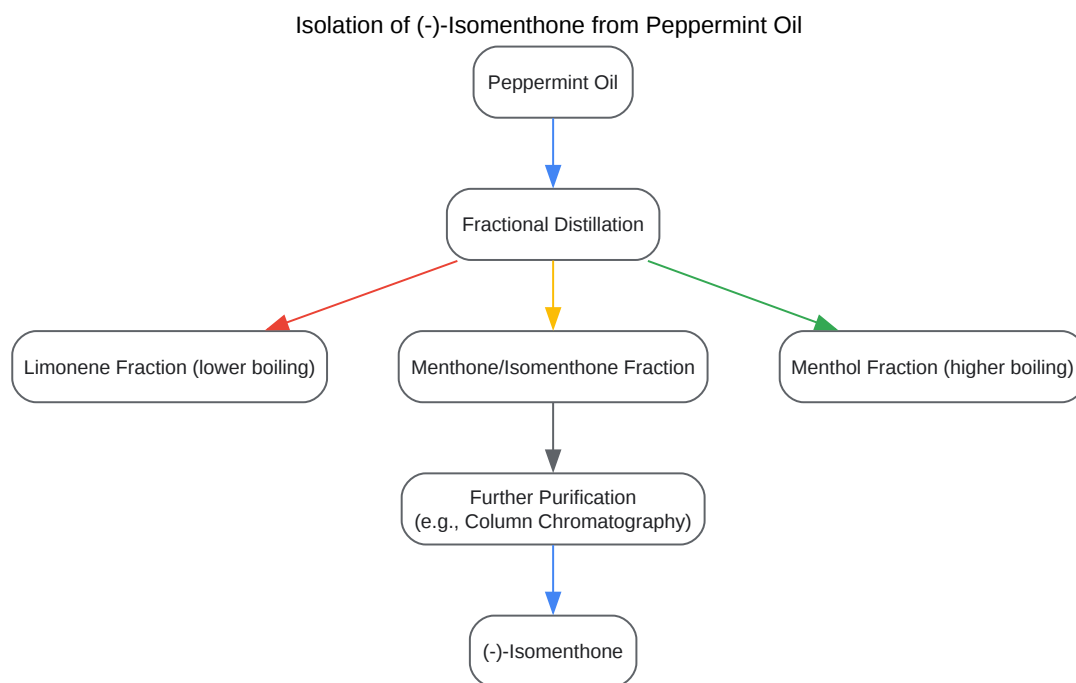
The stereochemistry of the four possible stereoisomers of p-menthan-3-one is crucial to their distinct properties. Menthone isomers have a trans relationship between the alkyl groups, while isomenthone isomers have a cis relationship. The enantiomers are distinguished by their optical rotation.[5]

## Stereoisomers of p-Menthan-3-one



## Synthesis of (-)-Isomenthone from (-)-Menthol





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## References

- 1. benchchem.com [benchchem.com]
- 2. (+)-Isomenthone | C<sub>10</sub>H<sub>18</sub>O | CID 70962 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 3. Cyclohexanone, 5-methyl-2-(1-methylethyl)-, (2S-cis)- [webbook.nist.gov]
- 4. scribd.com [scribd.com]
- 5. Organic Syntheses Procedure [orgsyn.org]
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